

# Structural Analogues of Disperse Red 5: A Comparative Technical Guide

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## Compound of Interest

Compound Name: DISPERSE RED 5

CAS No.: 3769-57-1

Cat. No.: B1582831

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## Introduction

**Disperse Red 5** (C.I. 11215) is a benchmark monoazo disperse dye widely utilized for coloring polyester (PET), acetate, and nylon fibers. Characterized by its "bluish-red" (Rubine) shade, it represents a critical balance between cost-effective synthesis and robust fastness properties. For researchers in material science and dye chemistry, understanding the Structure-Activity Relationship (SAR) of **Disperse Red 5** (DR5) and its analogues is essential for optimizing dye uptake, minimizing thermomigration, and tuning colorimetric properties.

This guide provides an in-depth structural analysis of DR5 alongside its primary analogues, Disperse Red 13 and Disperse Red 1. It dissects the impact of specific functional group substitutions—specifically the chlorine atom on the diazo component and alkyl/aryl substitutions on the coupling component—on solvatochromism and dyeing kinetics.

## Structural Analysis & Analogues

The core chromophore of this class is the azobenzene system. Modifications to the donor-acceptor strength via substituents (

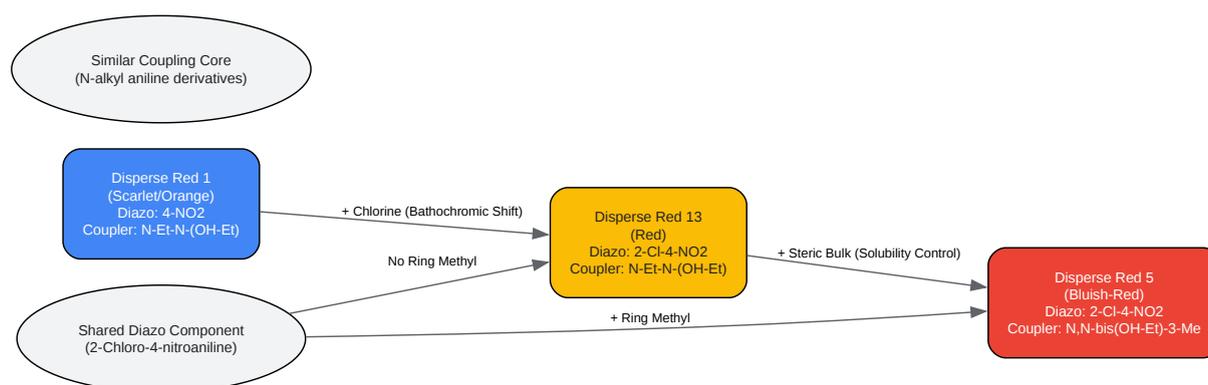
) dictate the molar extinction coefficient (

) and the wavelength of maximum absorption (

).

## 2.1 Comparative Structures

- **Disperse Red 5 (Target):** Features a 2-chloro-4-nitroaniline diazo component and an N,N-bis(2-hydroxyethyl)-3-methylaniline coupling component.[1] The ring methyl group provides steric bulk, influencing solubility and substantivity.
- **Disperse Red 13 (Analogue 1):** Shares the same diazo component but lacks the ring methyl on the coupler. This subtle change alters the hydrophobicity and crystal packing.
- **Disperse Red 1 (Analogue 2):** Lacks the chlorine atom on the diazo ring. This removal reduces the electron-withdrawing power, resulting in a hypsochromic shift (orange-red) and generally lower lightfastness.



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Figure 1: Structural genealogy of **Disperse Red 5** and its analogues, highlighting the functional group modifications that drive colorimetric shifts.

## Synthesis Methodology

The synthesis of **Disperse Red 5** requires precise control over the diazotization of a weakly basic amine. The presence of the electron-withdrawing nitro and chlorine groups on the amine

significantly reduces its basicity, necessitating the use of nitrosyl sulfuric acid rather than aqueous sodium nitrite.

## Protocol: Synthesis of Disperse Red 5

Reagents: 2-Chloro-4-nitroaniline (0.1 mol), Nitrosyl sulfuric acid (40%), N,N-bis(2-hydroxyethyl)-3-methylaniline (0.1 mol), Sulfamic acid, Sodium acetate.

- Diazotization (0-5°C):
  - Charge 40% nitrosyl sulfuric acid into a reactor and cool to 0–5°C.
  - Slowly add 2-chloro-4-nitroaniline powder over 30 minutes. Critical: Maintain temperature <5°C to prevent decomposition of the diazonium salt.
  - Stir for 2–3 hours until a clear diazonium solution is obtained.
  - Destroy excess nitrous acid with a small amount of sulfamic acid or urea.
- Coupling (pH 4-5):
  - Dissolve N,N-bis(2-hydroxyethyl)-3-methylaniline in dilute sulfuric acid/ice water mixture.
  - Slowly drip the diazonium solution into the coupler solution.
  - Simultaneously add sodium acetate solution to maintain pH at 4.0–5.0. Why: Coupling efficiency drops if pH is too low (protonation of coupler) or too high (diazonium decomposition).
  - Stir for 4 hours, allowing temperature to rise to ambient.
- Isolation:
  - Heat the suspension to 60°C to aggregate the dye particles (improves filtration).
  - Filter, wash with water until neutral, and dry.

## Dyeing Performance & Properties

The following data compares the physicochemical and fastness properties of the three analogues on Polyester (PET) fabric dyed at 130°C (HT method).

#### 4.1 Comparative Data Table

Property	Disperse Red 1	Disperse Red 13	Disperse Red 5
Chromophore	Monoazo	Monoazo	Monoazo
(nm)	488 (Scarlet)	503 (Red)	~518 (Bluish-Red)
Molar Extinction ( )	~32,000	~35,000	~38,000
Light Fastness (ISO)	3-4	4-5	4-5
Sublimation Fastness	Low (Poor)	Medium	Good
Thermomigration Risk	High	Medium	Medium-Low
Key Structural Feature	No Cl, No Me	Cl present, No Me	Cl present, Ring Me

Note:

values are solvent-dependent (typically measured in DMF or Acetone). Fastness ratings are based on ISO 105 standards (1=Poor, 5=Excellent).

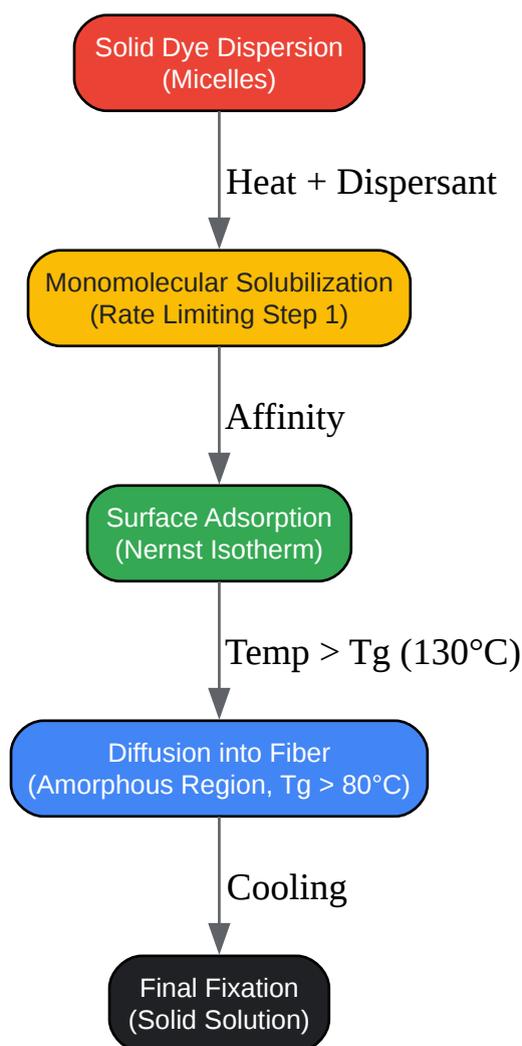
#### 4.2 Thermomigration & Fastness

Thermomigration is a critical failure mode where dye molecules migrate from the fiber interior to the surface during post-dyeing heat treatments (e.g., heat setting, finishing).[2]

- Mechanism: The bulky hydroxyethyl groups and the ring methyl in **Disperse Red 5** increase the molecular volume and interaction with the PET polymer chain, reducing the diffusion coefficient at lower temperatures compared to Disperse Red 1.
- Result: DR5 exhibits superior wet fastness after heat setting compared to DR1, which migrates easily to the surface and washes off, staining adjacent fabrics.

### Dyeing Mechanism: The Solid Solution Model

Disperse dyeing follows the "Solid Solution" mechanism. The dye must dissolve in the aqueous bath (monomolecularly), adsorb onto the fiber surface, and diffuse into the amorphous regions of the polymer.



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Figure 2: Kinetic pathway of disperse dyeing on polyester. The solubility of the analogue dictates the rate of the first step.

## Experimental Protocol: High-Temperature (HT) Dyeing

To validate the comparative properties, the following self-validating protocol is recommended.

Objective: Compare exhaustion curves and fastness of DR5 vs. DR13. Substrate: 100% Polyester Taffeta (prescoured).

- Dye Bath Prep:
  - Dye Concentration: 2% o.w.f (on weight of fabric).[3]
  - Dispersing Agent: 1 g/L (Naphthalene sulfonate condensate).
  - pH: Adjusted to 4.5 with Acetic Acid/Sodium Acetate buffer.
  - Liquor Ratio: 1:20.
- Dyeing Cycle:
  - Start at 60°C.
  - Raise temp at 2°C/min to 130°C.
  - Hold: 45 minutes at 130°C.
  - Cool at 2°C/min to 80°C.
- Reduction Clearing (Critical Step):
  - To remove surface dye (unfixed) and ensure accurate fastness testing.[4]
  - Treat with 2 g/L Sodium Hydrosulfite (Hydro) + 2 g/L NaOH (solid) at 70°C for 20 mins.
  - Rinse warm, then cold.
- Analysis:
  - Measure K/S values using a Spectrophotometer (D65/10°).
  - Perform ISO 105-C06 (Wash Fastness) and ISO 105-B02 (Light Fastness).

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